

Application Notes and Protocols: Dibutyltin Maleate for PVC Thermal Stabilization

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Compound of Interest

Compound Name: *Dibutyltin maleate*

Cat. No.: *B3426576*

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Introduction

Polyvinyl chloride (PVC) is a versatile and widely used thermoplastic polymer. However, it is inherently thermally unstable and prone to degradation at processing temperatures. This degradation involves the autocatalytic elimination of hydrogen chloride (HCl), leading to discoloration, embrittlement, and a loss of mechanical properties. To counteract this, thermal stabilizers are incorporated into PVC formulations. **Dibutyltin maleate** (DBTM) is a highly effective organotin-based thermal stabilizer known for its ability to provide excellent heat stability, clarity, and good weatherability to PVC products.^[1]

These application notes provide detailed protocols for evaluating the thermal stabilizing effect of **dibutyltin maleate** in PVC, along with quantitative data and a visualization of the stabilization mechanism.

Data Presentation

The following tables summarize the quantitative data on the thermal stability of PVC formulations with and without **dibutyltin maleate**, as determined by various analytical methods.

Table 1: Congo Red Test Results for Thermal Stability Time

PVC Formulation	Stabilizer Concentration (phr*)	Test Temperature (°C)	Stability Time (minutes)
Unstabilized PVC	0	180	< 10
PVC + Dibutyltin Maleate	1.0	180	25 - 35
PVC + Dibutyltin Maleate	2.0	180	40 - 50
PVC + Dibutyltin Maleate	3.0	180	> 60

*phr: parts per hundred resin

Table 2: Static Oven Aging Test Results (Yellowness Index)

PVC Formulation	Stabilizer Concentration (phr)	Aging Temperature (°C)	Aging Time (minutes)	Yellowness Index (YI)
Unstabilized PVC	0	180	0	5.2
15	45.8			
30	> 100 (dark brown)			
PVC + Dibutyltin Maleate	2.0	180	0	5.5
15	12.3			
30	25.7			
60	48.9			

Table 3: Thermogravimetric Analysis (TGA) Data

PVC Formulation	Stabilizer Concentration (phr)	Onset of Degradation (°C)	Temperature at 5% Mass Loss (°C)
Unstabilized PVC	0	~250	276
PVC + Dibutyltin Maleate	2.0	~280	297

Experimental Protocols

Congo Red Test for Thermal Stability

This protocol is based on the ISO 182-1 standard and determines the time until the evolution of hydrogen chloride from a heated PVC sample.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

a. Materials and Apparatus:

- PVC compound with and without **dibutyltin maleate**.
- Test tubes (approx. 17 mm external diameter).
- Congo Red indicator paper (10 mm width).[\[5\]](#)
- Small glass tubes (2-3 mm internal diameter, approx. 100 mm long).[\[5\]](#)
- Oil bath capable of maintaining a temperature of 180 ± 0.5 °C.[\[5\]](#)
- Heat-resistant insulating shield.
- Thermometer.
- Stopwatch.

b. Sample Preparation:

- For PVC compounds in pellet or sheet form, grind the material so that it passes through a 2.0 mm sieve.[\[5\]](#)
- Weigh 0.5 ± 0.01 g of the prepared PVC sample into a clean, dry test tube.

c. Procedure:

- Preheat the oil bath to 180 °C.
- Cut a 30 mm long strip of Congo Red paper and insert one end into a small glass tube.^[5]
- Moisten the indicator paper with deionized water.^[5]
- Insert the small glass tube through a stopper and place the stopper in the test tube containing the PVC sample, ensuring the indicator paper is suspended above the sample.
- Place the test tube assembly into the preheated oil bath.
- Start the stopwatch immediately.
- Observe the Congo Red paper for a color change from red to blue.
- Stop the stopwatch at the first sign of a definite blue color.
- Record the elapsed time as the stability time.
- Conduct the test in duplicate. If the results differ by more than $\pm 10\%$ from the mean, repeat the test.^[5]

Static Oven Aging Test for Discoloration

This protocol is based on ASTM D2115 for determining the relative thermal stability of PVC compositions by observing discoloration after exposure to elevated temperatures.^{[6][7][8]}

a. Materials and Apparatus:

- PVC sheets (e.g., 1 mm thickness) with and without **dibutyltin maleate**.
- Forced-air circulating oven capable of maintaining 180 ± 1 °C.
- Specimen supports (e.g., aluminum foil).
- Colorimeter or spectrophotometer for measuring Yellowness Index (according to ASTM E313).^{[9][10][11]}

- Timer.

b. Sample Preparation:

- Prepare PVC sheets of uniform thickness by milling and compression molding.
- Cut the sheets into specimens of a consistent size (e.g., 25 mm x 25 mm).

c. Procedure:

- Preheat the oven to 180 °C.
- Place the PVC specimens on individual aluminum foil supports on a removable oven rack.
- Place the rack in the preheated oven.
- Start the timer.
- At specified time intervals (e.g., 0, 15, 30, 60 minutes), remove one set of specimens from the oven.
- Allow the specimens to cool to room temperature.
- Measure the Yellowness Index (YI) of each specimen using a colorimeter or spectrophotometer.
- Visually observe and record any changes in color and clarity.

Thermogravimetric Analysis (TGA)

This protocol outlines the determination of the thermal stability of PVC compounds by measuring the mass loss as a function of temperature.[\[12\]](#)

a. Materials and Apparatus:

- PVC compound with and without **dibutyltin maleate**.
- Thermogravimetric Analyzer (TGA).

- Sample pans (e.g., aluminum or platinum).

- Analytical balance.

b. Sample Preparation:

- Ensure the PVC sample is homogeneous. If in pellet form, it can be used directly. If in sheet form, a small representative piece can be cut.
- Accurately weigh 5-10 mg of the sample into a TGA pan.

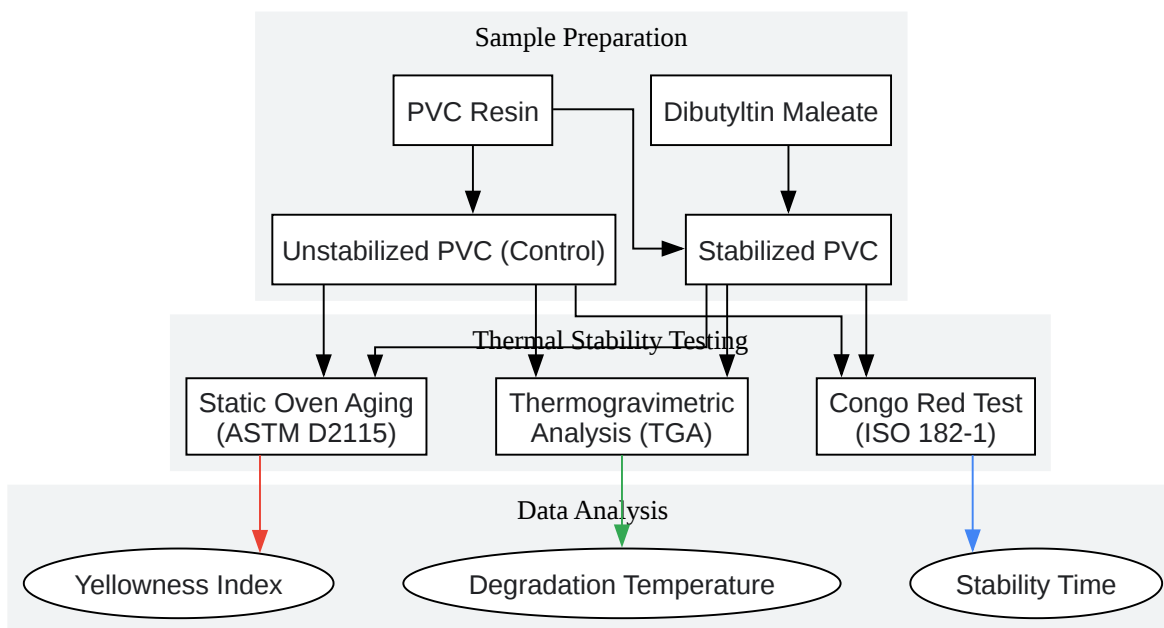
c. Procedure:

- Place the sample pan in the TGA instrument.
- Purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50 mL/min) to prevent oxidative degradation.[\[12\]](#)
- Heat the sample from ambient temperature (e.g., 25 °C) to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 20 °C/min).[\[12\]](#)
- Record the mass loss of the sample as a function of temperature.
- From the resulting TGA curve, determine the onset temperature of degradation and the temperature at 5% mass loss.

Mandatory Visualization

PVC Thermal Degradation and Stabilization Workflow

The following diagram illustrates the experimental workflow for evaluating the thermal stability of PVC stabilized with **dibutyltin maleate**.

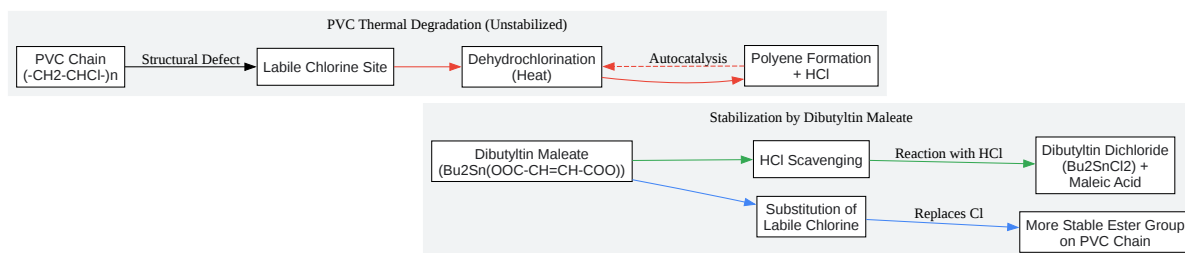


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Caption: Experimental workflow for PVC thermal stability testing.

Mechanism of PVC Thermal Stabilization by Dibutyltin Maleate

The following diagram illustrates the key steps in the thermal stabilization of PVC by **dibutyltin maleate**.



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Caption: PVC stabilization mechanism by **dibutyltin maleate**.

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